

Cymoxanil-d3: An In-depth Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: Cymoxanil-d3

Cat. No.: B15556301

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document provides a comprehensive overview of the safety data and handling precautions for **Cymoxanil-d3**. As a deuterated analog, specific safety data for **Cymoxanil-d3** is limited. Therefore, this guide is primarily based on the safety information for its non-deuterated counterpart, Cymoxanil. It is imperative to consult the specific Safety Data Sheet (SDS) provided by the supplier before handling this compound and to conduct a thorough risk assessment for any experimental procedure.

Introduction

Cymoxanil-d3 is a deuterated form of Cymoxanil, a synthetic fungicide of the cyanoacetamide oxime class. In research and development, particularly in drug metabolism and pharmacokinetic (DMPK) studies, deuterated compounds like **Cymoxanil-d3** serve as invaluable internal standards for mass spectrometry-based bioanalysis. While its intended application is in a controlled laboratory setting, understanding its toxicological profile and requisite handling precautions is paramount for ensuring personnel safety and environmental protection.

Hazard Identification and Classification




Cymoxanil is classified as a hazardous substance. The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides the following classifications.

Table 1: GHS Classification for Cymoxanil

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed.[1][2]
Skin Sensitization	1	H317: May cause an allergic skin reaction.[1][2]
Reproductive Toxicity	2	H361: Suspected of damaging fertility or the unborn child.[1][2]
Specific Target Organ Toxicity (Repeated Exposure)	2	H373: May cause damage to organs (blood, thymus) through prolonged or repeated exposure.[1][2]
Hazardous to the Aquatic Environment, Acute	1	H400: Very toxic to aquatic life.[1][3]
Hazardous to the Aquatic Environment, Chronic	1	H410: Very toxic to aquatic life with long lasting effects.[1][2]

Signal Word: Warning[4]

Hazard Pictograms:

-  alt text
-  alt text
-  alt text

Physical and Chemical Properties

Understanding the physical and chemical properties of a substance is crucial for its safe handling and storage.

Table 2: Physical and Chemical Properties of Cymoxanil

Property	Value
Molecular Formula	C7H10N4O3
Molecular Weight	198.18 g/mol
Appearance	White to peach-coloured crystalline solid[5]
Melting Point	160-161 °C
Solubility	Water: 1000 mg/L at 25°C; Soluble in acetone, acetonitrile, dichloromethane, and methanol.[6]
Vapor Pressure	8.476 x 10 ⁻⁶ mm Hg at 25°C[6]
log Kow	0.67

Toxicological Data

The toxicological profile of Cymoxanil indicates moderate acute toxicity and potential for long-term health effects.

Table 3: Acute Toxicity Data for Cymoxanil

Route of Exposure	Species	Value
Oral LD50	Rat	760-1100 mg/kg[4][7]
Dermal LD50	Rabbit	>2000 mg/kg[6]
Dermal LD50	Dog	>3000 mg/kg[4]
Inhalation LC50 (4h)	Rat	>5.06 mg/L
Intraperitoneal LD50	Rat	166 mg/kg[1][6]

Chronic Toxicity: Studies have shown that prolonged or repeated exposure to Cymoxanil may cause damage to the blood and thymus.[1][2] It is also suspected of damaging fertility or the unborn child.[1][2]

Carcinogenicity: Cymoxanil is classified as "Not Likely to be Carcinogenic to Humans".[4][8]

Experimental Protocols

Detailed experimental protocols for the toxicological evaluation of **Cymoxanil-d3** are not publicly available. The data presented are derived from standardized OECD or equivalent guidelines for chemical safety testing performed on Cymoxanil. These typically involve:

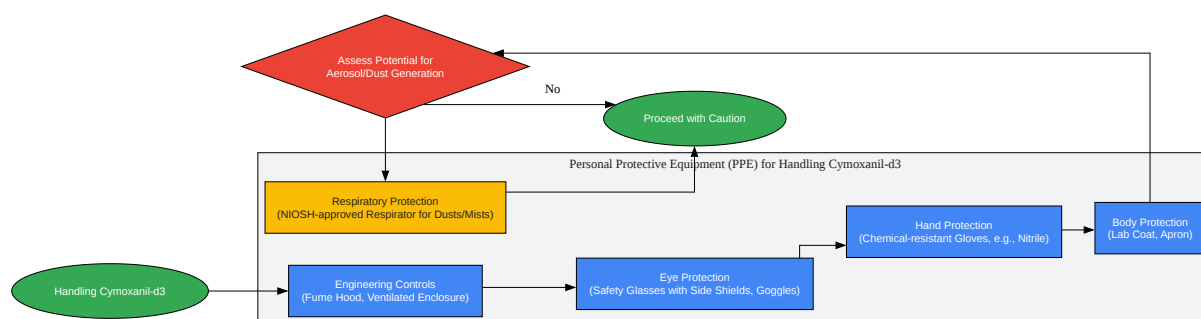
- **Acute Oral Toxicity** (e.g., OECD TG 423): Administration of the substance in graduated doses to a group of fasting animals. Observations for mortality and clinical signs are made over a set period.
- **Dermal Sensitization** (e.g., OECD TG 429, Local Lymph Node Assay): Application of the test substance to the ear of a mouse and subsequent measurement of lymphocyte proliferation in the draining auricular lymph node.
- **Repeated Dose Toxicity** (e.g., OECD TG 408): Daily administration of the substance to animals for a period of 90 days, followed by hematological, clinical chemistry, and histopathological analysis.
- **Reproductive/Developmental Toxicity** (e.g., OECD TG 414, 416): Administration of the substance to animals before and during pregnancy to assess effects on parental animals and their offspring.

Handling and Storage Precautions

Proper handling and storage are critical to minimize exposure and ensure safety.

Personal Protective Equipment (PPE)

A risk assessment should guide the selection of appropriate PPE. The following provides general guidance.



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Caption: Recommended PPE workflow for handling **Cymoxanil-d3**.

Safe Handling Practices

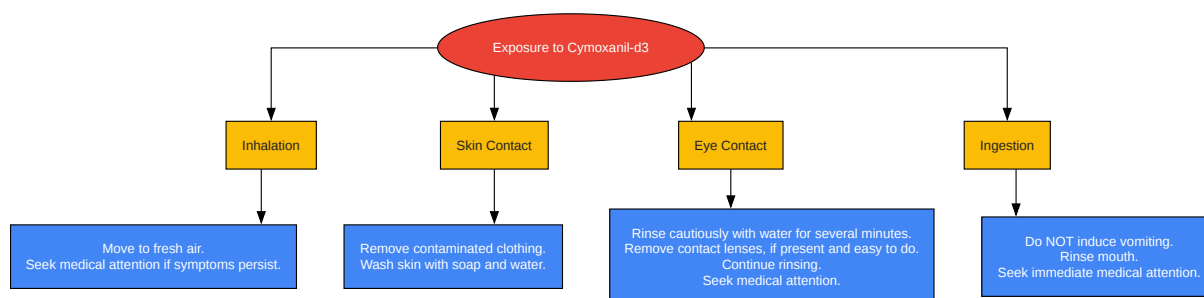
- Avoid contact with skin, eyes, and clothing.[3]
- Do not breathe dust or aerosols.[3][4]
- Handle in a well-ventilated area, preferably in a chemical fume hood.[4]
- Wash hands thoroughly after handling.[3]
- Do not eat, drink, or smoke in the laboratory.[3]
- Keep away from incompatible materials such as strong oxidizing agents.

Storage

- Store in a tightly closed, original container.[3]
- Keep in a cool, dry, and well-ventilated place.[3]
- Store away from food, drink, and animal feeding stuffs.[3]
- Store locked up.[4]

Emergency Procedures

First Aid Measures



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Caption: First aid procedures for exposure to **Cymoxanil-d3**.

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, dry chemical powder, foam, or carbon dioxide.[3]

- Unsuitable Extinguishing Media: A solid water stream may be inefficient.[1]
- Specific Hazards: Combustion may produce toxic fumes, including nitrogen oxides and carbon oxides.[3]
- Protective Equipment: Wear self-contained breathing apparatus (SCBA) and full protective clothing.[3]

Accidental Release Measures

- Personal Precautions: Evacuate personnel to a safe area. Avoid breathing dust and contact with the substance. Wear appropriate PPE.[3]
- Environmental Precautions: Prevent entry into drains, sewers, and waterways.[4]
- Methods for Cleaning Up: For small spills, carefully sweep up or vacuum the material and place it in a suitable, labeled container for disposal. Avoid generating dust. For large spills, dike the area to prevent spreading and collect the material for disposal.[3]

Ecological Information

Cymoxanil is very toxic to aquatic life with long-lasting effects.[1][2][6]

Table 4: Ecotoxicity Data for Cymoxanil

Organism	Test	Value
Rainbow Trout (<i>Oncorhynchus mykiss</i>)	96h LC50	13.5 - 18.7 mg/L
Bluegill Sunfish (<i>Lepomis macrochirus</i>)	96h LC50	29 mg/L[7]
Daphnia magna	48h EC50	27 mg/L[7]
Algae (<i>Anabaena flosaquae</i>)	EC50	0.088 mg/L[4]
Bobwhite Quail	Acute Oral LD50	>2250 mg/kg[3]
Honeybee	Acute Contact LD50	>25 µg/bee [7]

Persistence and Degradability: Cymoxanil is not readily biodegradable and is non-persistent in soil and water systems.[9]

Bioaccumulation: With a low log Kow, the potential for bioaccumulation is low.[4]

Disposal Considerations

Dispose of waste material in accordance with all applicable federal, state, and local environmental regulations. Do not allow this chemical to enter the environment.

Conclusion

Cymoxanil-d3, while primarily used as an internal standard in a laboratory setting, requires careful handling due to the hazardous nature of its parent compound, Cymoxanil. Researchers, scientists, and drug development professionals must adhere to the safety precautions outlined in this guide and the supplier's SDS to mitigate risks of exposure and environmental contamination. A thorough understanding of its toxicological profile and the implementation of robust safety protocols are essential for its responsible use in scientific research.

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